

Technical Guide: Sourcing and Application of N-Nitrosodipropylamine-d14 for Analytical Research

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Compound of Interest

Compound Name: *N*-Nitrosodipropylamine-d14

Cat. No.: B580251

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **N-Nitrosodipropylamine-d14** (NDPA-d14), including its commercial availability, quality considerations, and its critical role as an internal standard in the quantitative analysis of nitrosamine impurities.

Introduction: The Role of NDPA-d14 in Nitrosamine Analysis

N-Nitrosodipropylamine (NDPA) is a member of the nitrosamine class of compounds, which are recognized as probable human carcinogens.[1] The detection and quantification of such impurities at trace levels in pharmaceuticals, food, and environmental samples are of paramount importance for public health and regulatory compliance.

N-Nitrosodipropylamine-d14 (CAS: 93951-93-3) is the stable isotope-labeled (SIL) analogue of NDPA. Due to its chemical identity with the target analyte, it exhibits similar behavior during sample extraction, cleanup, and chromatographic separation.[2][3] However, its increased mass, due to the 14 deuterium atoms, allows it to be distinguished by a mass spectrometer.[1] This makes NDPA-d14 an ideal internal standard (IS) for isotope dilution analysis, a powerful technique that corrects for sample matrix effects and variations in analytical performance, ensuring highly accurate and precise quantification.[2][3]

Commercial Availability and Supplier Specifications

N-Nitrosodipropylamine-d14 is available from several specialized chemical suppliers as a certified reference material or research chemical. It is typically offered as a neat material or in a solution of a specified concentration. When sourcing this standard, researchers should carefully consider the product's purity, isotopic enrichment, and the supplier's quality certifications (e.g., ISO 17034).

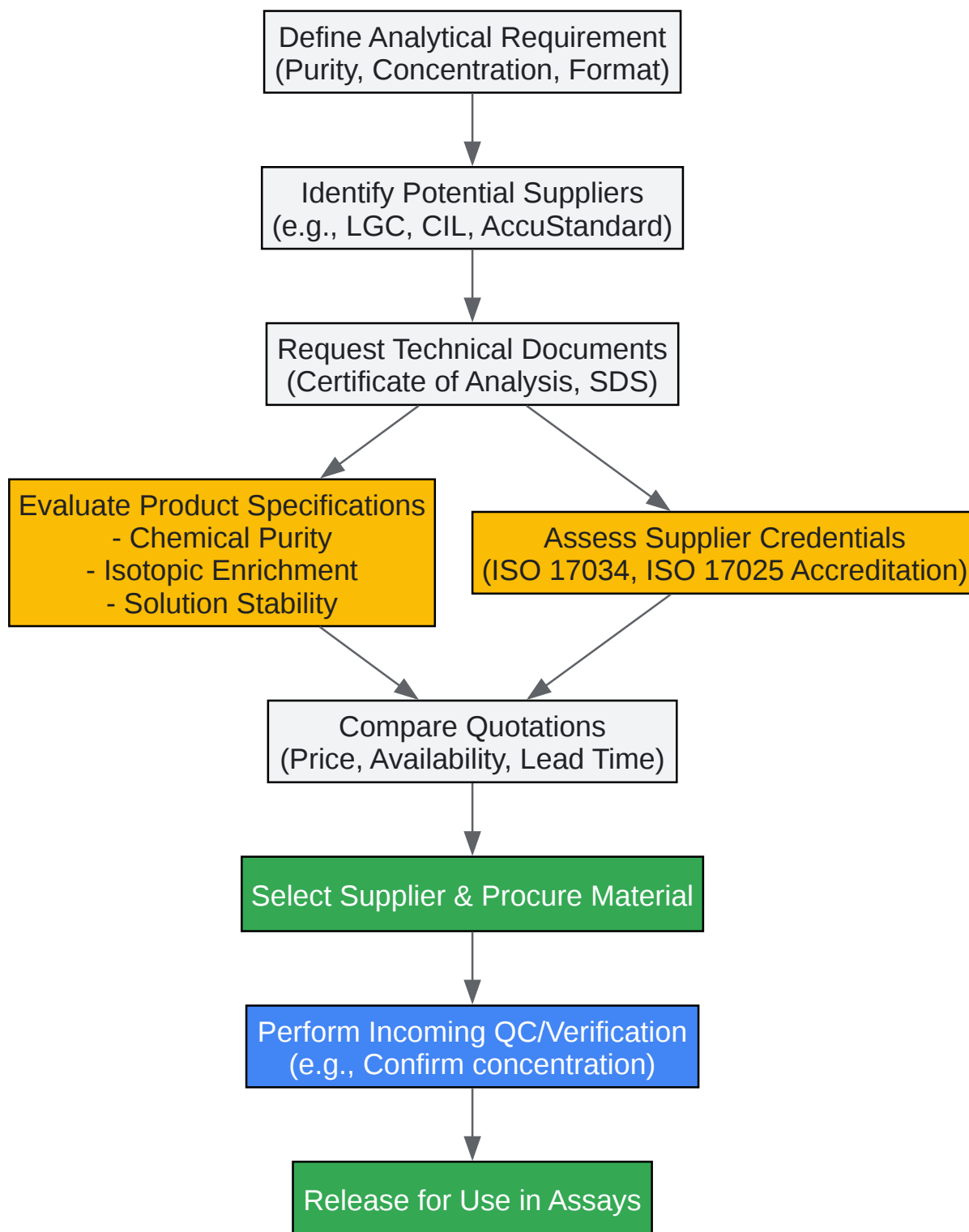
Below is a summary of commercial suppliers and their typical product specifications.

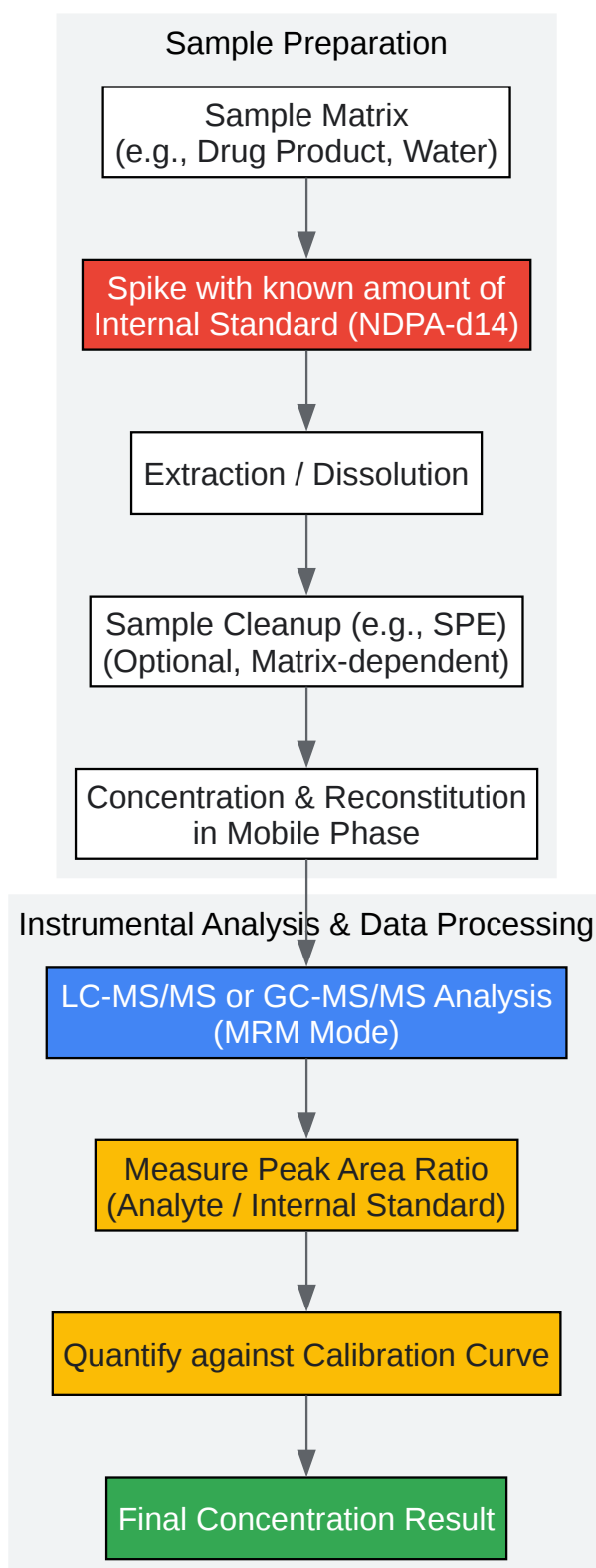
Supplier Name	Product Name	CAS Number	Catalog Number (Example)	Purity / Isotopic Enrichment	Format	Storage Temp.
LGC Standards	N-Nitrosodipropylamine-d14	93951-96-3	TRC-N545450	>95% (HPLC)	Neat	-20°C
Cambridge Isotope Labs	N-Nitroso-di-n-propylamine (D14)	93951-96-3	DLM-2131-S	98% (Chemical Purity)	1 mg/mL in Methylene chloride-D ₂	+2°C to +8°C
AccuStandard	N-Nitrosodi-n-propylamine-d14	93951-96-3	NAS-D-001S	Not Specified	100 µg/mL in Methanol	Freeze (<-10°C)
MedChem Express	N-Nitrosodipropylamine-d14	93951-96-3	HY-139414S	Not Specified	Neat (Liquid)	-20°C (3 years)
Simson Pharma	N-Nitrosodipropylamine-d14	93951-96-3	Not Specified	High Purity (CoA provided)	Not Specified	Not Specified
Pharmaffiliates	N-Nitrosodipropylamine D14	93951-96-3	PAPST010335	Not Specified	Not Specified	Not Specified

Note: Product details, such as catalog numbers and available formats, are subject to change. Researchers should always consult the supplier's official website and Certificate of Analysis (CoA) for the most current information.

Supplier Selection and Quality Evaluation

Choosing a reliable supplier is critical for ensuring the accuracy of quantitative analysis. The following workflow outlines a systematic approach to selecting and qualifying a supplier for **N-Nitrosodipropylamine-d14**.





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References

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- 3. researchgate.net [researchgate.net]
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